

Introduction: Acknowledging the Reactive Nature of 4-(Chloromethyl)phenylacetic Acid

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Compound of Interest

Compound Name: **4-(Chloromethyl)phenylacetic acid**

Cat. No.: **B1626303**

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4-(Chloromethyl)phenylacetic acid (CAS No: 938-95-4) is a valuable bifunctional molecule utilized in chemical synthesis, particularly in the development of pharmaceutical intermediates. [1] Its structure incorporates both a reactive benzylic chloride and a carboxylic acid, rendering it highly useful but also demanding stringent safety and handling protocols. This guide provides an in-depth framework for researchers and drug development professionals to manage the risks associated with this compound, ensuring both personal safety and experimental integrity. The causality behind the recommended protocols stems from the compound's identified hazards: it is toxic upon ingestion and causes significant irritation to the skin, eyes, and respiratory system.[1][2]

Section 1: Hazard Identification and GHS Classification

A thorough understanding of a chemical's intrinsic hazards is the foundation of safe laboratory practice. **4-(Chloromethyl)phenylacetic acid** is classified under the Globally Harmonized System (GHS) with several key hazards that dictate the necessary precautions. The primary risks are acute toxicity and severe irritant effects.[1]

The signal word for this compound is "Danger".[1]

Table 1: GHS Hazard Classification for **4-(Chloromethyl)phenylacetic Acid**

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1] [2]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[1]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[1] [2]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation	[1] [2]

These classifications necessitate a comprehensive approach to exposure prevention, as contact via any route—ingestion, skin contact, eye contact, or inhalation—can lead to adverse health effects.

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and Personal Protective Equipment (PPE) are the primary defenses against exposure. The selection of PPE must directly address the hazards identified in Section 1.

Engineering Controls: The First Line of Defense

- Ventilation: All handling of solid **4-(Chloromethyl)phenylacetic acid** should occur in a well-ventilated area to prevent the accumulation of dust.[\[2\]](#)[\[3\]](#) For procedures that may generate significant dust or aerosols, a certified chemical fume hood or a local exhaust ventilation system is mandatory. This is a direct countermeasure to the respiratory irritation hazard (H335).

- Safety Stations: An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the workstation.[2]

Personal Protective Equipment (PPE): A Mandated Barrier

A comprehensive suite of PPE is required for all personnel handling this compound. The rationale is to create a complete barrier against dermal, ocular, and respiratory exposure.

- Eye and Face Protection: Chemical safety goggles conforming to EN166 or NIOSH standards are mandatory.[3][4] Due to the serious eye irritation risk (H319), a face shield should be worn in addition to goggles, especially when handling larger quantities or when there is a risk of splashing.[5][6]
- Skin Protection:
 - Gloves: Chemical-resistant, impervious gloves, such as nitrile rubber, must be worn.[4][5] Double-gloving is recommended as a best practice to minimize the risk of exposure from a potential tear or during glove removal.[5] Gloves must be inspected before use and changed frequently, especially if contamination is suspected.[7]
 - Protective Clothing: A long-sleeved lab coat or a disposable gown is required to protect against skin contact.[3][5] This directly mitigates the skin irritation hazard (H315). For larger scale operations, chemical-resistant coveralls may be necessary.
- Respiratory Protection:
 - If engineering controls are insufficient or during spill cleanup where dust generation is unavoidable, a properly fit-tested N95 respirator or higher is the minimum requirement.[5] This is essential to prevent respiratory irritation and potential sensitization.

Section 3: Safe Handling and Storage Procedures

Adherence to standardized handling and storage protocols is critical for preventing accidents and maintaining the compound's integrity.

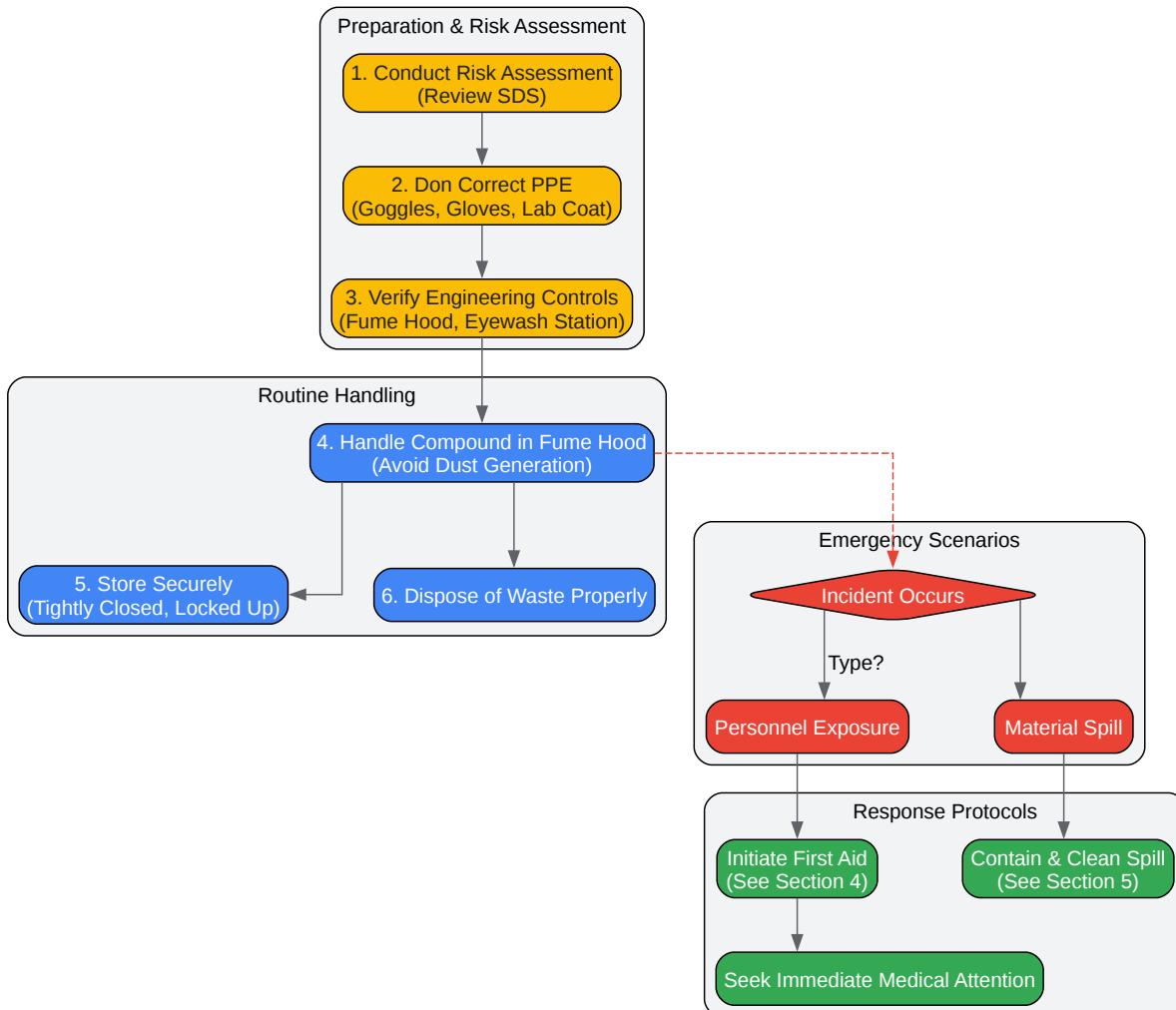
Handling Protocols

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[3][4][7] Use dry clean-up procedures for any minor spills on the benchtop; do not use air hoses for cleaning.[3]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling, and before eating, drinking, or smoking.[2][3] Contaminated work clothing should be laundered separately from other clothes.[3]
- Grounding: For processes involving the transfer of large quantities of powder, equipment should be properly grounded to prevent static discharge.[3]

Storage Requirements

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][3][7]
- Security: The substance should be stored locked up, accessible only to authorized personnel, as recommended by precautionary statement P405.[1][2][3]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[2]

Workflow for Safe Handling and Emergency Response

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Caption: Workflow for handling **4-(Chloromethyl)phenylacetic acid**.

Section 4: First Aid and Emergency Procedures

Immediate and appropriate first aid is critical following any exposure. Always show the Safety Data Sheet to attending medical personnel.[\[1\]](#)[\[7\]](#)

Step-by-Step First Aid Protocols

- If Inhaled:
 - Immediately move the exposed person to fresh air.[\[1\]](#)[\[2\]](#)[\[8\]](#)
 - If breathing is difficult or has stopped, trained personnel should provide artificial respiration or oxygen.[\[2\]](#)[\[8\]](#)
 - Keep the person warm and at rest.[\[8\]](#)
 - Call a POISON CENTER or doctor immediately.[\[1\]](#)
- In Case of Skin Contact:
 - Immediately remove all contaminated clothing.[\[8\]](#)
 - Flush the affected skin with plenty of soap and water for at least 15 minutes.[\[2\]](#)[\[8\]](#)
 - If skin irritation or an allergic reaction occurs, seek medical advice.[\[1\]](#)[\[2\]](#)
 - Wash contaminated clothing before reuse.[\[3\]](#)
- In Case of Eye Contact:
 - Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#)[\[2\]](#)
 - Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[2\]](#)
 - Immediately call a POISON CENTER or doctor.[\[1\]](#)[\[3\]](#)
- If Swallowed:

- Rinse the mouth with water.[7]
- Do NOT induce vomiting.[3][9]
- Immediately call a POISON CENTER or doctor.[1] Never give anything by mouth to an unconscious person.[4][7]

Section 5: Spill Management and Waste Disposal

Accidental release requires a controlled and systematic response to prevent environmental contamination and personnel exposure.

Spill Cleanup Protocol

- Evacuate: Clear all non-essential personnel from the area and move upwind of the spill.[3]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains, sewers, or waterways.[3]
- Wear PPE: Don the appropriate PPE as described in Section 2, including respiratory protection.
- Clean Up:
 - For minor spills, use dry clean-up procedures.[3] Gently sweep or vacuum up the spilled material. Avoid generating dust.[3][4]
 - Place the collected material into a clean, dry, sealable, and properly labeled container for disposal.[3]
- Decontaminate: Clean the spill area thoroughly once the material has been removed.

Waste Disposal

- Disposal of **4-(Chloromethyl)phenylacetic acid** and its containers must be handled by a licensed professional waste disposal service.[7]

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[2][3] Do not release into the environment.[2]

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